

Application Notes and Protocols for Bis-PEG1-PFP Ester Protein Crosslinking

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Compound of Interest		
Compound Name:	Bis-PEG1-PFP ester	
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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for utilizing **Bis-PEG1-PFP ester** as a homobifunctional crosslinker for covalently conjugating amine-containing molecules, particularly proteins. The protocols and data presented herein are intended to serve as a comprehensive resource for researchers in proteomics, drug delivery, and antibody-drug conjugate (ADC) development.

Introduction

Bis-PEG1-PFP ester is a homobifunctional crosslinking reagent that contains two pentafluorophenyl (PFP) ester reactive groups at either end of a short polyethylene glycol (PEG) spacer.[1][2] This crosslinker is designed to react with primary and secondary amines, such as those found on the N-terminus of proteins and the side chain of lysine residues, to form stable amide bonds.[3][4][5] The PFP ester is notable for its high reactivity and increased stability against hydrolysis compared to N-hydroxysuccinimide (NHS) esters, leading to more efficient crosslinking reactions. The inclusion of a PEG spacer enhances the water solubility of the reagent and the resulting conjugate, which can reduce aggregation and immunogenicity.

Key Features and Applications:

 Homobifunctional: Enables the crosslinking of molecules containing primary or secondary amines.

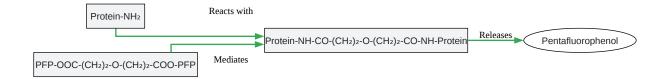


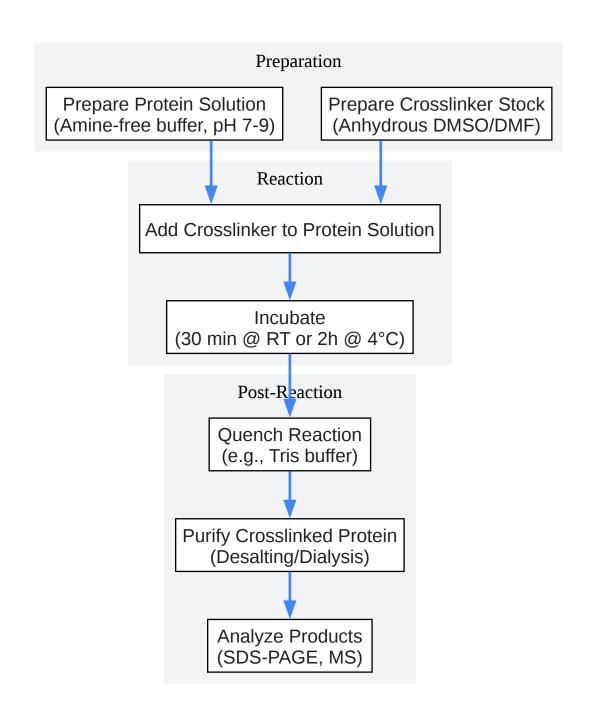
- Amine-Reactive: Targets lysine residues and N-termini of proteins to form stable amide bonds.
- PFP Ester Chemistry: Offers higher stability and reactivity in aqueous solutions compared to NHS esters.
- PEG Spacer: A single PEG unit provides a compact and defined spacer arm, enhancing solubility.
- Applications: Widely used in protein interaction studies, 3-D structural analysis, antibodydrug conjugation, and surface modification of nanoparticles.

Chemical Reaction

The fundamental reaction involves the nucleophilic attack of a primary amine on the carbonyl carbon of the PFP ester, leading to the formation of a stable amide bond and the release of pentafluorophenol as a byproduct. This reaction is most efficient at a pH range of 7-9.







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